

# IUPAC Name Confirmed as 2,3-Dimethyl-6-nitroaniline

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## Compound of Interest

Compound Name: 2,3-Dimethyl-6-nitroaniline

Cat. No.: B184222

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The systematic and preferred IUPAC name for the chemical compound commonly known as **2,3-dimethyl-6-nitroaniline** is, in fact, **2,3-Dimethyl-6-nitroaniline** itself.<sup>[1][2]</sup> This nomenclature is consistently used across various chemical databases and suppliers.

The compound is registered under the CAS Number 59146-96-2.<sup>[1][3][4]</sup> Its molecular formula is C<sub>8</sub>H<sub>10</sub>N<sub>2</sub>O<sub>2</sub>, and it has a molecular weight of 166.18 g/mol.<sup>[1]</sup>

Structurally, the name indicates an aniline core, which is a benzene ring attached to an amino group (-NH<sub>2</sub>). The numbering of the benzene ring starts from the carbon atom bonded to the amino group as position 1. Following the IUPAC nomenclature rules, the substituents are then numbered to give them the lowest possible locants. In this case, there are two methyl groups (-CH<sub>3</sub>) at positions 2 and 3, and a nitro group (-NO<sub>2</sub>) at position 6.

This aromatic amine is a solid at room temperature and is used in various chemical synthesis processes.<sup>[3]</sup> For instance, it is utilized in the study of C-H pi interactions and pi-pi stacking.<sup>[3]</sup>

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## References

- 1. 2,3-DIMETHYL-6-NITROANILINE | CAS 59146-96-2 [matrix-fine-chemicals.com]
- 2. PubChemLite - 2,3-dimethyl-6-nitroaniline (C8H10N2O2) [pubchemlite.lcsb.uni.lu]
- 3. 2,3-DIMETHYL-6-NITROANILINE | 59146-96-2 [chemicalbook.com]
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